

Safeguarding Research: A Comprehensive Guide to Handling Enrupatinib

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Compound of Interest

Compound Name: *Enrupatinib*

Cat. No.: *B15578944*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Enrupatinib**, a potent and selective brain-penetrant CSF1R inhibitor. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of research.

Enrupatinib (also known as EI-1071) is an investigational compound primarily used in research settings, particularly in studies related to neuroinflammation and Alzheimer's disease. [1][2] As with any active pharmaceutical ingredient, proper handling and disposal are crucial to protect laboratory personnel and the environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Enrupatinib** in a powder or solution form. This is based on general safety data sheet recommendations for hazardous chemicals.[3]

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves frequently and immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles. A face shield may be required for procedures with a high risk of splashing.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder form outside of a certified chemical fume hood to avoid inhalation of dust.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing. Consider a disposable gown for procedures with a higher risk of contamination.

Safe Handling and Operational Workflow

A systematic approach to handling **Enrupatinib** will minimize the risk of exposure and contamination. The following workflow outlines the key steps for safely preparing and using this compound.

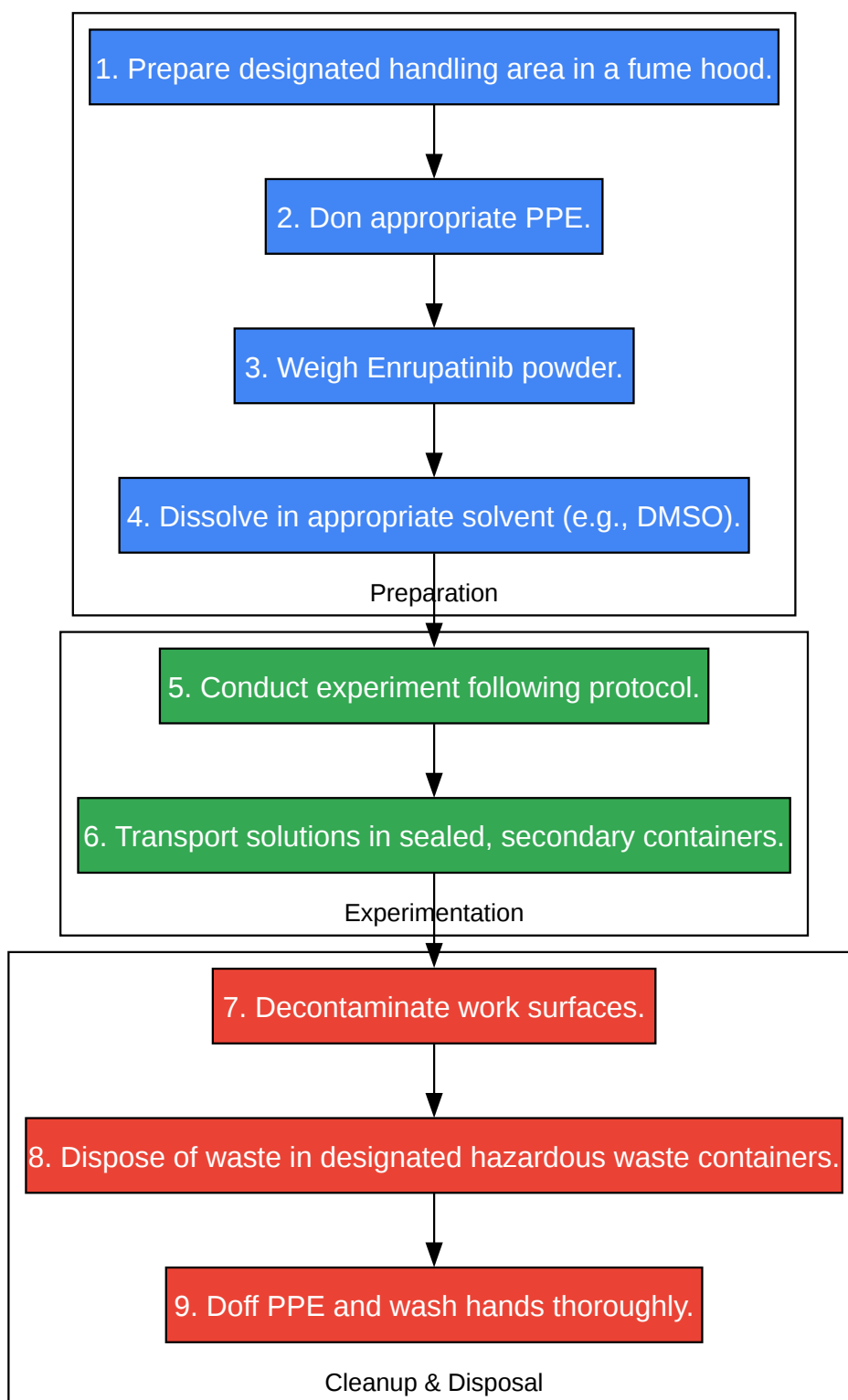


Figure 1: Enrupatinib Handling Workflow

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Figure 1: Enrupatinib Handling Workflow. This diagram outlines the procedural steps for the safe handling of **Enrupatinib** from preparation to disposal.

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is critical. The following table summarizes the recommended first-aid measures based on available safety data sheets.

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[3]

Disposal Plan

All waste materials contaminated with **Enrupatinib** must be treated as hazardous waste.

- **Solid Waste:** Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing **Enrupatinib** should be collected in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.

- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations.^[3] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Experimental Protocols

While specific experimental protocols will vary depending on the research objectives, the preparation of a stock solution is a common procedure.

Protocol: Preparation of a 10 mM **Enrupatinib** Stock Solution in DMSO

- Materials:
 - **Enrupatinib** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Calibrated analytical balance
 - Appropriate volumetric flasks and pipettes
 - Vortex mixer
- Procedure:
 1. Calculate the required mass of **Enrupatinib** for the desired volume and concentration (Molecular Weight: 482.54 g/mol).^[4]
 2. In a chemical fume hood, accurately weigh the calculated amount of **Enrupatinib** powder onto weighing paper and transfer it to a volumetric flask.
 3. Add a portion of the total required volume of DMSO to the flask.
 4. Gently swirl or vortex the flask to dissolve the powder completely.
 5. Once dissolved, add the remaining DMSO to reach the final desired volume.
 6. Cap the flask and invert several times to ensure a homogenous solution.

7. Transfer the stock solution to an amber vial for storage.

- Storage:
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[5]
 - Aliquot the stock solution to avoid repeated freeze-thaw cycles.[5]

This guidance is intended to provide a framework for the safe handling of **Enrupatinib**. It is imperative that all laboratory personnel receive training on these procedures and have access to the most current Safety Data Sheet for this compound. Always consult your institution's EHS department for specific safety and disposal requirements.

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